

Application Notes and Protocols: 1-Methylpyrazole as a Building Block for Agrochemicals

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Compound of Interest

Compound Name: 1-Methylpyrazole

Cat. No.: B151067

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Introduction

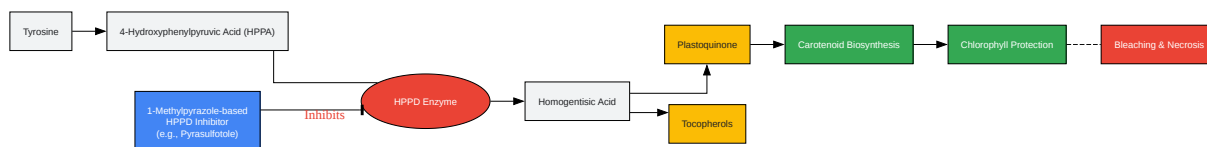
1-Methylpyrazole is a versatile heterocyclic compound that serves as a crucial building block in the synthesis of a wide range of modern agrochemicals.[1][2] Its unique chemical properties and the ability to introduce various substituents onto the pyrazole ring allow for the fine-tuning of biological activity, leading to the development of potent and selective herbicides and fungicides.[3] This document provides detailed application notes, experimental protocols, and quantitative data for agrochemicals derived from **1-methylpyrazole**, intended to assist researchers in the field of crop protection.

1-Methylpyrazole in Herbicide Synthesis: HPPD Inhibitors

A significant class of herbicides derived from **1-methylpyrazole** are the 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitors.[4][5] These herbicides act by blocking a key enzyme in the tyrosine catabolism pathway, which is essential for the biosynthesis of plastoquinones and tocopherols in plants.[6][7] Inhibition of this pathway ultimately leads to the bleaching of plant tissues and subsequent death.[7] Notable examples of commercial HPPD inhibitor herbicides containing the **1-methylpyrazole** scaffold include pyrasulfotole and topramezone.[4]

Signaling Pathway of HPPD Inhibitor Herbicides

The following diagram illustrates the mechanism of action of HPPD inhibitor herbicides.



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Caption: Mechanism of action of **1-methylpyrazole**-based HPPD inhibitor herbicides.

Quantitative Data: Herbicidal Efficacy

The following table summarizes the herbicidal efficacy of pyrasulfotole, often in combination with a safener or another herbicide, against various broadleaf weeds.

Weed Species	Herbicide Formulation	Application Rate (g a.i./ha)	% Control
Amaranthus retroflexus (Redroot pigweed)	Pyrasulfotole + Bromoxynil	233	>95
Chenopodium album (Common lambsquarters)	Pyrasulfotole + Bromoxynil	233	>95
Abutilon theophrasti (Velvetleaf)	Pyrasulfotole + Bromoxynil	233	>90
Ambrosia artemisiifolia (Common ragweed)	Pyrasulfotole + Bromoxynil	233	>95
Sinapis arvensis (Wild mustard)	Pyrasulfotole + Bromoxynil	233	>95
Polygonum convolvulus (Wild buckwheat)	Pyrasulfotole + Bromoxynil	233	>90
Capsella bursa-pastoris	G31 (experimental)	75.0	>90
Plantago depressa	G31 (experimental)	75.0	>90

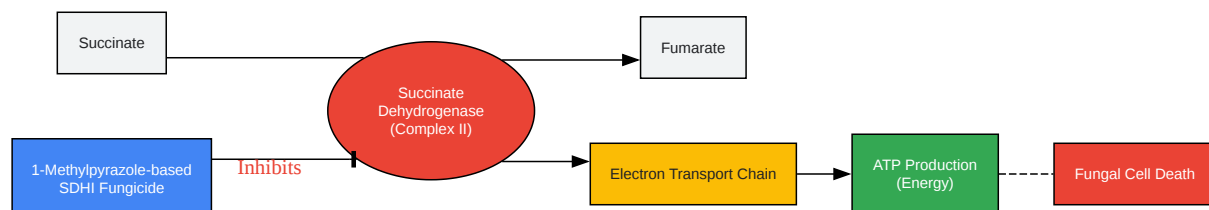
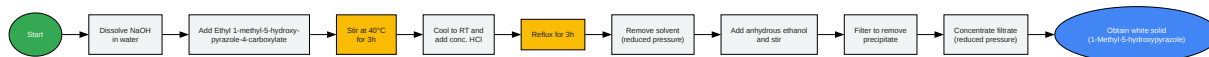
Data compiled from multiple sources.[\[4\]](#)[\[8\]](#)

Experimental Protocols

Protocol 1: Synthesis of 1-Methyl-5-hydroxypyrazole (Key Intermediate)

This protocol describes the synthesis of the key intermediate, 1-methyl-5-hydroxypyrazole, which is a precursor for many HPPD inhibitor herbicides.[\[1\]](#)[\[9\]](#)

Workflow Diagram:



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